

What is Estradiol-d3 and its chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Estradiol-d3*

Cat. No.: *B030113*

[Get Quote](#)

An In-depth Technical Guide to **Estradiol-d3**

Introduction

Estradiol-d3 is a deuterated isotopologue of 17β -estradiol, the primary and most potent endogenous estrogen in humans. In **Estradiol-d3**, three hydrogen atoms on the steroid's D-ring have been replaced with deuterium atoms at the C16 and C17 positions.^[1] This isotopic labeling imparts a mass shift of +3 Daltons compared to the unlabeled compound, making it an invaluable tool in analytical chemistry. Its principal application is as an internal standard for the highly accurate and precise quantification of endogenous estradiol in biological matrices using isotope dilution mass spectrometry (IDMS), most commonly with liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).^{[1][2]} The use of a stable isotope-labeled internal standard like **Estradiol-d3** is critical for correcting variations during sample preparation and analysis, thereby ensuring the reliability of quantitative results in research, clinical diagnostics, and drug development.^[2]

Chemical and Physical Properties

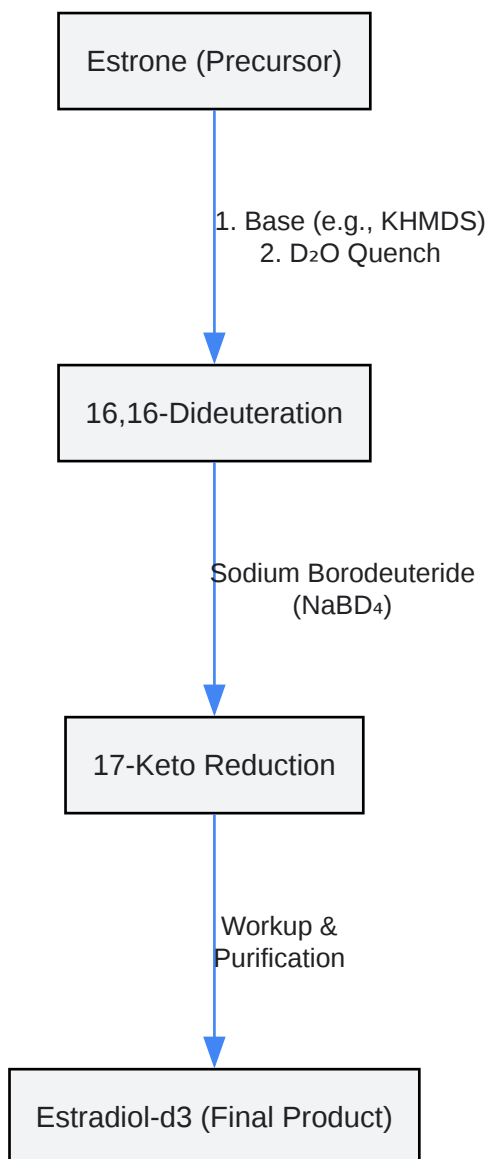
The fundamental properties of **Estradiol-d3** are summarized below. These characteristics are essential for its use as an analytical standard.

Property	Value	Reference
IUPAC Name	(8R,9S,13S,14S,17S)-16,16,17-trideuterio-13-methyl-6,7,8,9,11,12,14,15-octahydrocyclopenta[a]phenanthrene-3,17-diol	[3]
CAS Number	79037-37-9	[1][2][3]
Molecular Formula	C ₁₈ H ₂₁ D ₃ O ₂	[1]
Molecular Weight	275.4 g/mol	[1][3]
Synonyms	E2-d3, β-Estradiol-d3, 17β-Estradiol-d3, 17β-Oestradiol-d3	[1][2]
Purity	≥99% deuterated forms (d ₁ -d ₃)	[1]
Solubility	Soluble in DMSO and Ethanol	[1]

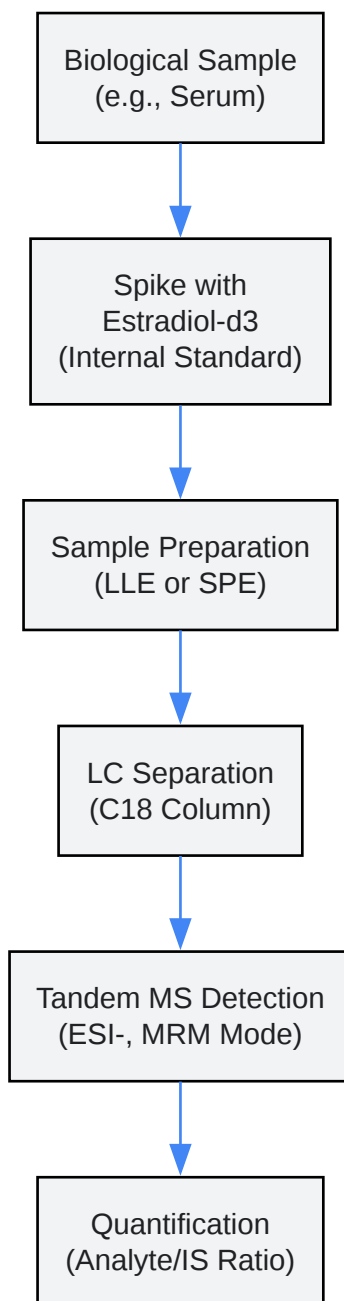
Proposed Synthesis of Estradiol-d3

While commercial synthesis of **Estradiol-d3** is typically proprietary, a plausible synthetic route can be designed based on established methodologies in steroid chemistry. The following multi-step process starts from the readily available precursor, estrone. This pathway is designed to specifically introduce deuterium at the C16 and C17 positions.

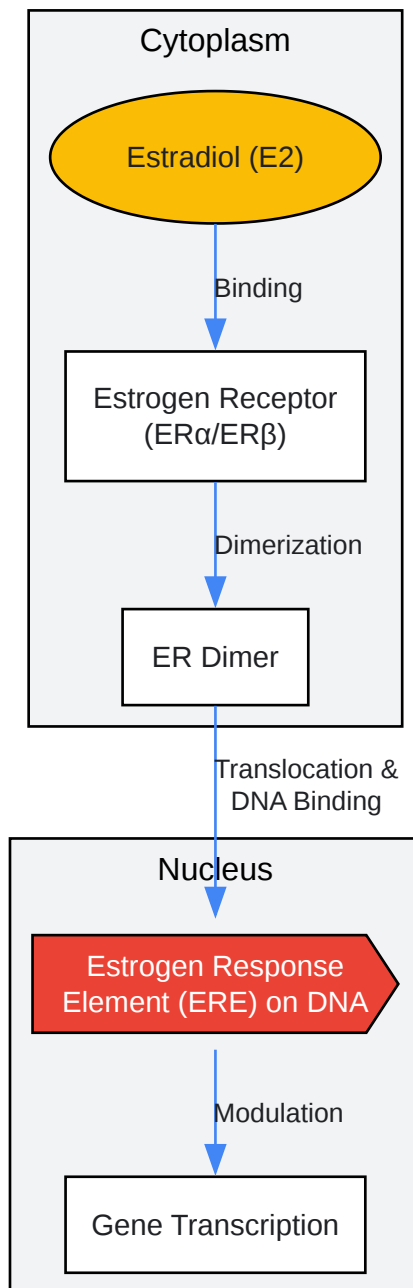
Proposed Synthetic Pathway for Estradiol-d3



Analytical Workflow for Estradiol Quantification using IDMS



Genomic Signaling Pathway of Estradiol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Estradiol-d3 | C₁₈H₂₄O₂ | CID 16213507 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is Estradiol-d3 and its chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030113#what-is-estradiol-d3-and-its-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com